

Biocatalytic Synthesis of Adipic Acid from Glucose: A Technical Guide

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Compound of Interest

Compound Name: Adipic Acid

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Introduction

Adipic acid is a commercially significant dicarboxylic acid, primarily used in the production of nylon-6,6. The conventional chemical synthesis of **adipic acid** from petroleum-based feedstocks is associated with significant greenhouse gas emissions, particularly nitrous oxide. Consequently, there is a growing interest in developing sustainable and environmentally friendly biocatalytic routes for **adipic acid** production from renewable resources like glucose. This technical guide provides an in-depth overview of the core metabolic pathways, experimental protocols, and quantitative data related to the biocatalytic synthesis of **adipic acid** from glucose, intended for researchers, scientists, and professionals in drug development and biotechnology.

Core Biosynthetic Pathways

Several biosynthetic pathways have been engineered in microorganisms, primarily *Escherichia coli* and *Saccharomyces cerevisiae*, to produce **adipic acid** from glucose. These routes can be broadly categorized into three main strategies: the reverse β -oxidation pathway, the muconic acid pathway, and the α -ketoadipate pathway.

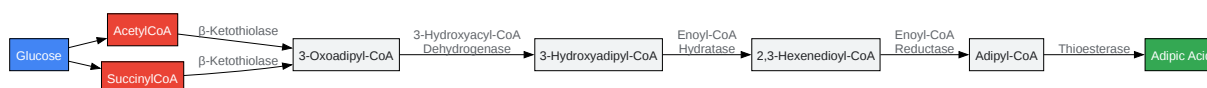
Reverse β -Oxidation Pathway

The reverse β -oxidation pathway is a synthetic route that essentially reverses the natural fatty acid degradation process. It starts with the condensation of acetyl-CoA and succinyl-CoA, two key metabolites derived from glucose metabolism, to form a C6 backbone that is subsequently

converted to **adipic acid**.^[1] This pathway has been successfully implemented in both *E. coli* and *S. cerevisiae*.^{[2][3]}

The key enzymatic steps in the reverse β -oxidation pathway are:

- β -Ketothiolase: Condenses acetyl-CoA and succinyl-CoA to form 3-oxoadipyl-CoA.
- 3-Hydroxyacyl-CoA Dehydrogenase: Reduces 3-oxoadipyl-CoA to 3-hydroxyadipyl-CoA.
- Enoyl-CoA Hydratase: Dehydrates 3-hydroxyadipyl-CoA to 2,3-hexenedioyl-CoA.
- Enoyl-CoA Reductase: Reduces 2,3-hexenedioyl-CoA to adipyl-CoA.
- Thioesterase: Hydrolyzes adipyl-CoA to release **adipic acid**.



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Caption: Reverse β -Oxidation Pathway for **Adipic Acid** Synthesis.

Muconic Acid Pathway

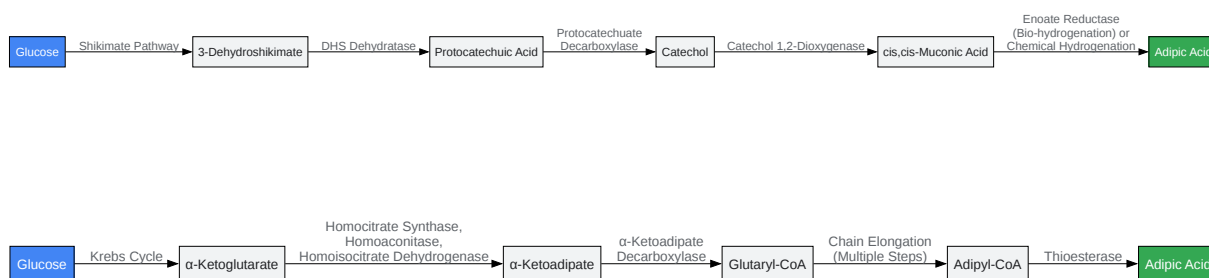
The muconic acid pathway involves the biological production of *cis,cis*-muconic acid from glucose, which is then hydrogenated to **adipic acid**. This hydrogenation can be achieved either through chemical catalysis or, more recently, through enzymatic reduction.^{[4][5]} The initial steps of this pathway often leverage the shikimate pathway, a native aromatic amino acid biosynthesis pathway in many microorganisms.^[4]

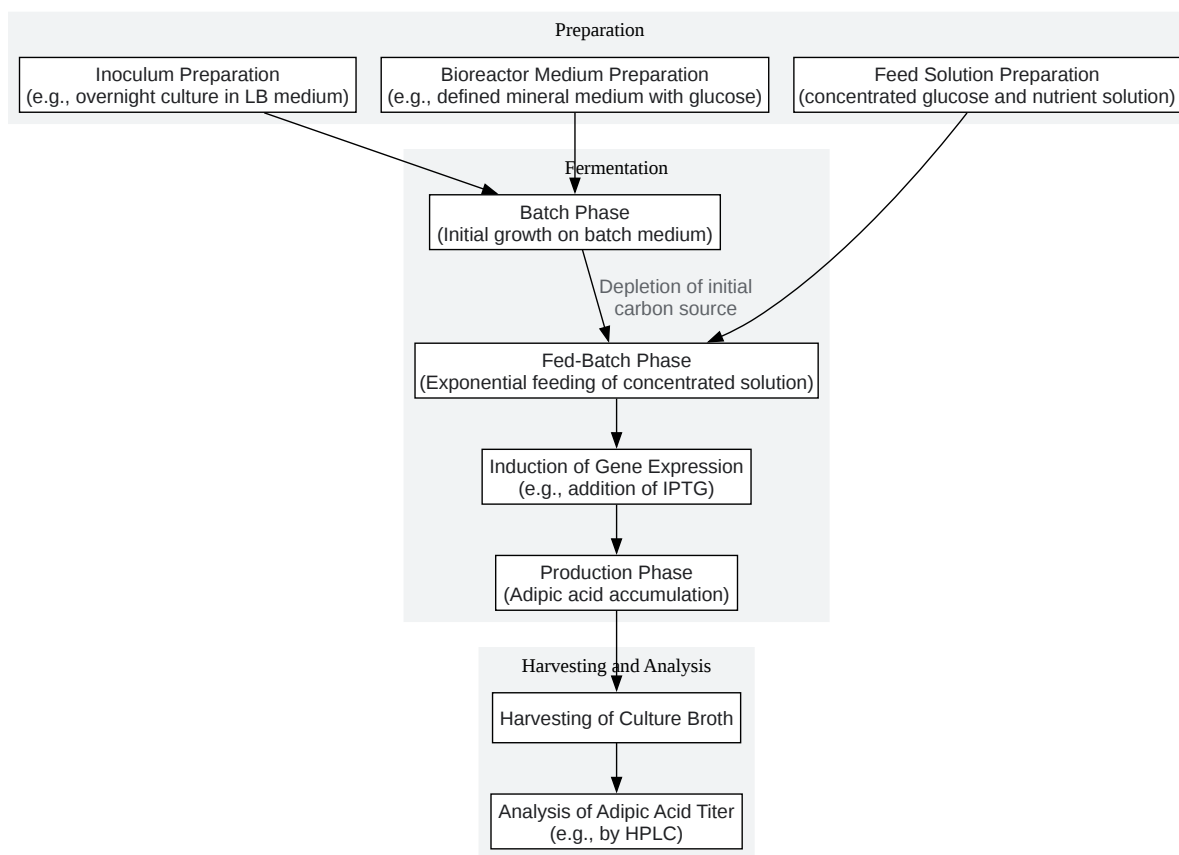
The key enzymatic steps for the production of *cis,cis*-muconic acid from glucose are:

- 3-Dehydroshikimate (DHS) Dehydratase: Converts 3-dehydroshikimate (an intermediate of the shikimate pathway) to protocatechuic acid (PCA).

- Protocatechuic Decarboxylase: Decarboxylates PCA to catechol.
- Catechol 1,2-Dioxygenase: Cleaves the aromatic ring of catechol to form cis,cis-muconic acid.

The final step, the hydrogenation of cis,cis-muconic acid to **adipic acid**, can be catalyzed by an Enoate Reductase.[6]





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